

Hydroxy Methyl Linagliptin: A Comprehensive Technical Review of its Biological Activity

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

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Abstract

Linagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor, is an established therapeutic agent for the management of type 2 diabetes mellitus. Its metabolic profile is characterized by minimal biotransformation, with the majority of the drug eliminated unchanged. The primary metabolite identified in humans is a hydroxylated derivative, referred to as CD 1790 or the S-3-hydroxypiperidinyll metabolite. This technical guide provides a detailed examination of the biological activity of this major metabolite, synthesizing available data for researchers and professionals in drug development. All available evidence from preclinical and clinical studies indicates that this "**Hydroxy Methyl Linagliptin**" metabolite is pharmacologically inactive.

Introduction to Linagliptin and its Metabolism

Linagliptin exerts its glucose-lowering effects by inhibiting the DPP-4 enzyme, which is responsible for the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).^{[1][2]} By preventing the breakdown of

these hormones, linagliptin enhances glucose-dependent insulin secretion and suppresses glucagon release, thereby improving glycemic control.[1][2]

Unlike other DPP-4 inhibitors, linagliptin possesses a xanthine-based chemical structure and is primarily eliminated via the feces as the unchanged parent drug.[3][4] Metabolism represents a minor elimination pathway for linagliptin.[3][5] The cytochrome P450 (CYP) 3A4 enzyme is involved in the limited metabolism that does occur.[1][6]

Identification and Biological Activity of the Main Metabolite

The principal metabolite of linagliptin is formed through hydroxylation and is known as CD 1790, the S-3-hydroxypiperidinyl derivative.[1][5][6] This metabolite accounts for approximately 10-18% of the systemic exposure of the parent compound following oral administration.[1][3][4][6]

Crucially, multiple studies have consistently demonstrated that this main metabolite is pharmacologically inactive.[3][4][5] It does not contribute to the overall therapeutic effect of linagliptin.

Quantitative Pharmacokinetic Data

The following tables summarize key pharmacokinetic parameters of linagliptin and its main metabolite.

Parameter	Linagliptin	Reference
Bioavailability	~30%	[1]
C _{max} (Time to Peak Concentration)	1.5 - 2.0 hours	[4]
Protein Binding	70% - 80% (concentration-dependent)	[1]
Terminal Half-life	>100 hours	[1][5]
Accumulation Half-life	~10 - 12 hours	[5][7]
Metabolism	Minor, primarily via CYP3A4	[1][6]
Primary Route of Elimination	Fecal (84.7% unchanged)	[1][3][4]

Parameter	Hydroxy Methyl Linagliptin (CD 1790)	Reference
Systemic Exposure	~10-18% of parent compound	[1][3][4][6]
Half-life	10.8 hours	[1]
Biological Activity	Pharmacologically inactive	[3][4][5]

Experimental Protocols

Detailed experimental protocols for the characterization of linagliptin and its metabolites are described in the primary literature. A general workflow for such a study is outlined below.

In Vitro Metabolism Studies

Objective: To identify the metabolic pathways and enzymes involved in the biotransformation of linagliptin.

Methodology:

- Incubation: Radiolabeled linagliptin is incubated with human liver microsomes, hepatocytes, or recombinant CYP enzymes.

- **Sample Preparation:** At various time points, the incubation mixtures are quenched, and proteins are precipitated. The supernatant is collected for analysis.
- **Analysis:** The samples are analyzed using High-Performance Liquid Chromatography (HPLC) coupled with a radiodetector and a mass spectrometer (LC-MS/MS) to separate and identify the parent drug and its metabolites.
- **Enzyme Inhibition:** To identify the specific CYP enzymes involved, incubations are performed in the presence of selective CYP inhibitors.

In Vivo Pharmacokinetic Studies in Humans

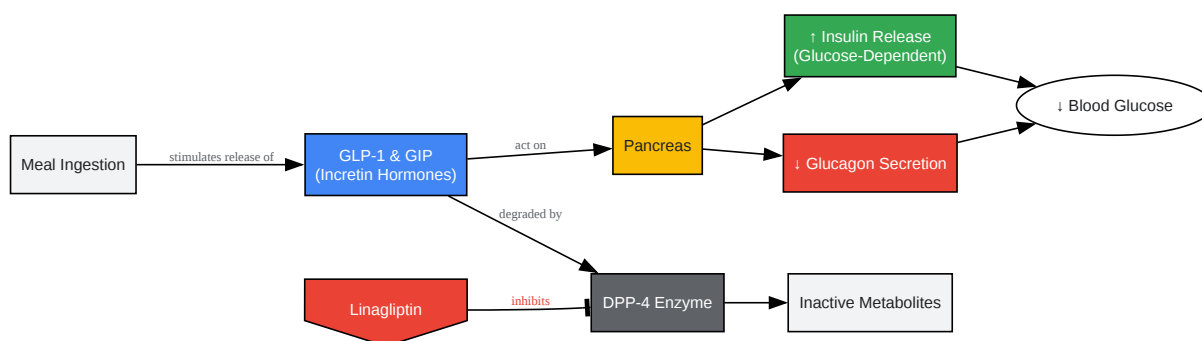
Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) of linagliptin and its metabolites in humans.

Methodology:

- **Dosing:** A single oral or intravenous dose of radiolabeled linagliptin is administered to healthy volunteers.
- **Sample Collection:** Blood, plasma, urine, and feces are collected at predetermined time points over an extended period.
- **Sample Analysis:**
 - Total radioactivity in all matrices is measured using liquid scintillation counting.
 - Plasma, urine, and fecal samples are analyzed by LC-MS/MS to quantify the concentrations of linagliptin and its metabolites.
- **Pharmacokinetic Analysis:** The concentration-time data are used to calculate key pharmacokinetic parameters such as AUC, C_{max}, t_{1/2}, and clearance.

Visualizations

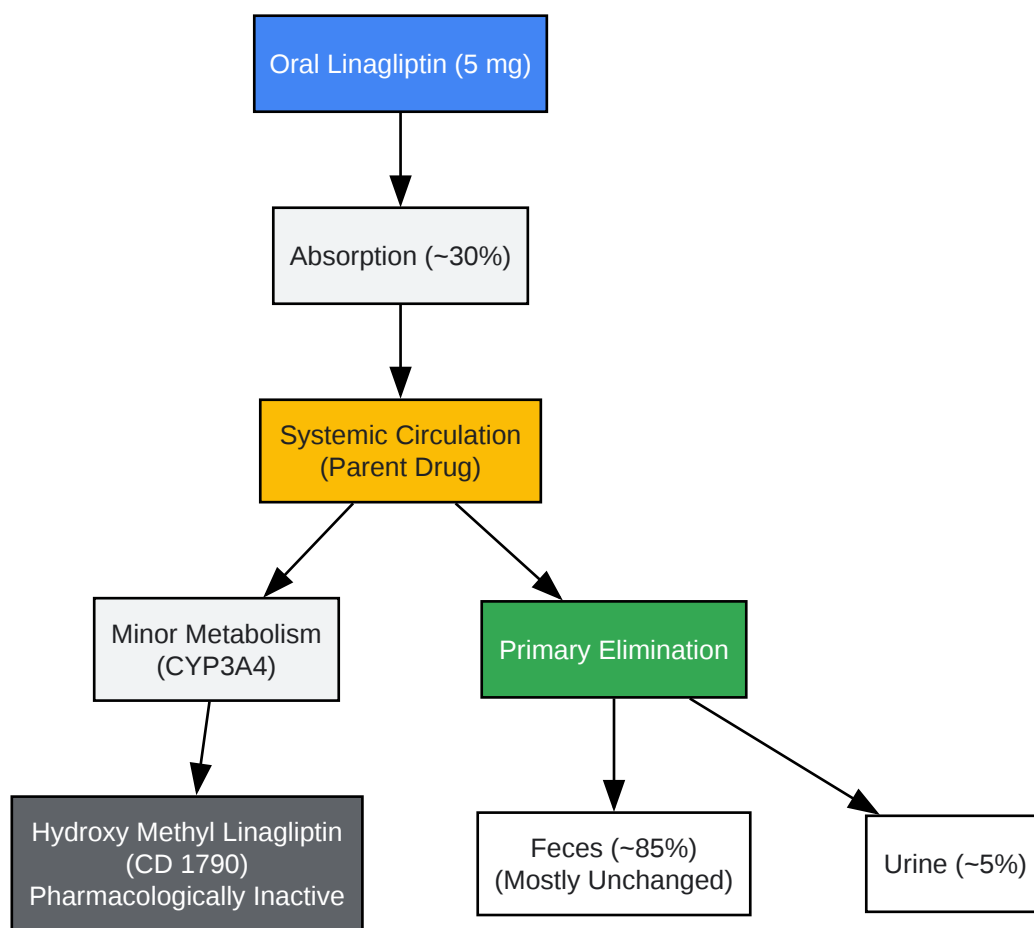
Linagliptin's Mechanism of Action



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Caption: Mechanism of action of Linagliptin in glucose homeostasis.

Linagliptin Metabolism and Excretion Pathway



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Caption: Metabolic and excretion pathway of Linagliptin.

Conclusion

The available scientific literature consistently demonstrates that the main metabolite of linagliptin, "**Hydroxy Methyl Linagliptin**" (CD 1790), is pharmacologically inactive.[3][4][5] The therapeutic effects of linagliptin are attributable to the parent compound. Metabolism constitutes a minor route of elimination for linagliptin, with the majority of the drug being excreted unchanged in the feces. This pharmacokinetic profile contributes to its consistent efficacy and favorable drug-drug interaction potential. For drug development professionals, the inactivity of this major metabolite simplifies the overall pharmacological assessment of linagliptin.

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